

Application Notes and Protocols: The Role of Stilbene Oxide in Medicinal Chemistry Research

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Compound of Interest

Compound Name: *Stilbene oxide*

Cat. No.: *B101938*

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Introduction

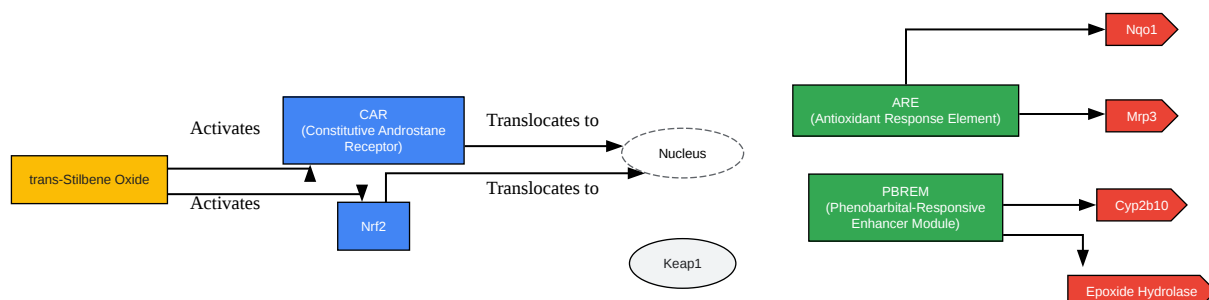
Stilbene oxide, a derivative of stilbene, serves as a valuable tool in medicinal chemistry and drug development. While its direct therapeutic applications are less explored compared to its derivatives like resveratrol, **stilbene oxide** is instrumental in studying the induction of drug-metabolizing enzymes and serves as a substrate for key enzymes like epoxide hydrolase.[1] This document provides detailed application notes and experimental protocols for the use of **stilbene oxide** in research settings, with a focus on its role in enzyme induction and its potential, as part of the broader stilbene class, in anticancer and neuroprotective research.

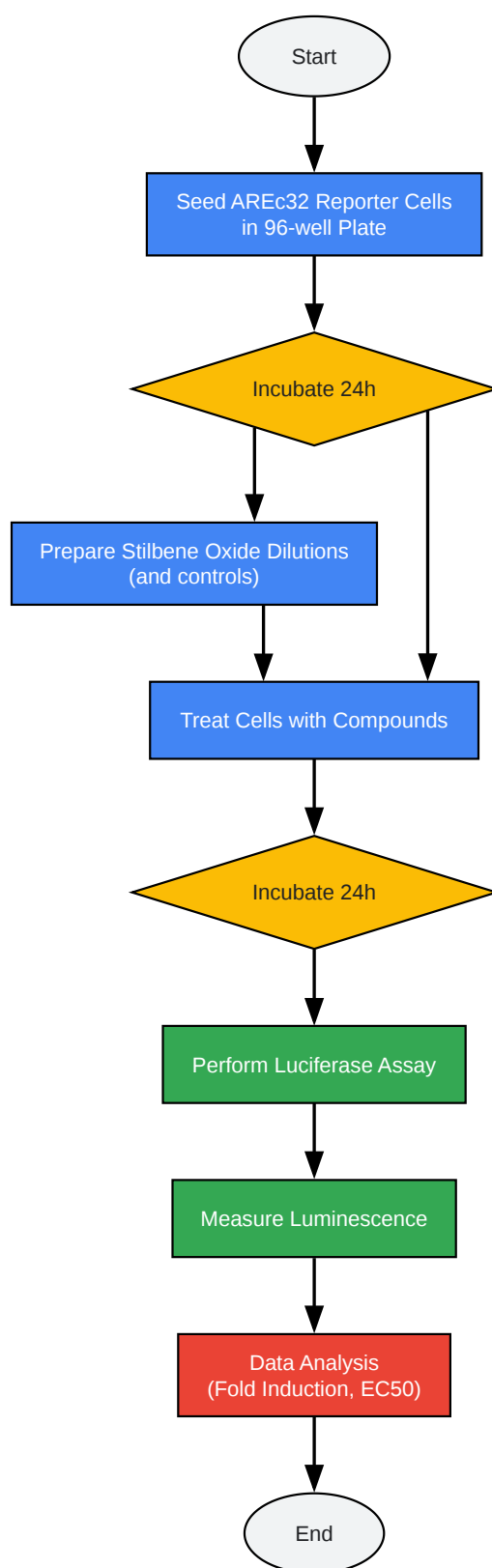
Stilbene Oxide as a Modulator of Drug Metabolizing Enzymes

A primary application of trans-**stilbene oxide** in medicinal chemistry is its function as an inducer of hepatic drug-metabolizing enzymes.[2] It is recognized for its phenobarbital-like activity, notably inducing the expression of Cytochrome P450 2B (CYP2B) and epoxide hydrolase.[3][4] This induction is mediated through the activation of key transcription factors, including the Constitutive Androstane Receptor (CAR) and Nuclear factor erythroid 2-related factor 2 (Nrf2).[5]

Signaling Pathway of Stilbene Oxide-Mediated Enzyme Induction

trans-**Stilbene oxide** activates both CAR and Nrf2 pathways, leading to the transcription of genes involved in xenobiotic metabolism and cellular protection.[5]





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